Conformational Analysis of 2-(4-Fluorophenyl)ethylamine: A Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Fluoro-phenylsulfanyl)-ethylamine*
CAS No.:	*119511-40-9*
Cat. No.:	*B3220295*

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Part 1: Executive Summary & Theoretical Framework

The Molecular Target

2-(4-fluorophenyl)ethylamine (4-FPEA) acts as a critical probe in medicinal chemistry, serving as a bioisostere for phenethylamine (PEA). Its significance lies in the para-fluorine substitution, which modulates metabolic stability (blocking para-hydroxylation) and alters the aromatic quadrupole moment without introducing significant steric bulk.

Understanding the conformational landscape of 4-FPEA is a prerequisite for rational drug design, particularly for ligands targeting Trace Amine-Associated Receptor 1 (TAAR1) and Monoamine Oxidases (MAO).

Conformational Isomerism: The Core Rotamers

The flexibility of the ethylamine side chain is defined by two critical torsion angles:

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- (C

  –C

  –C

  –N): Determines the folding of the chain relative to the ring.
- (C

  –C

  –N–LP): Orientation of the amine lone pair (LP).

For 4-FPEA, the equilibrium is dominated by three primary minima on the Potential Energy Surface (PES):

- Gauche (G): The amino group is folded over the aromatic ring (

). This is often the global minimum due to stabilizing non-covalent interactions.
- Anti (A): The amino group is extended away from the ring (

). This conformer minimizes steric repulsion but lacks attractive intramolecular stabilization.

Mechanistic Drivers: The "Fluorine Effect"

Unlike ortho-substitution, para-fluorination exerts a subtle electronic rather than steric influence.

- NH...

  Interaction: In the Gauche conformer, the amino protons interact with the

  -electron cloud of the phenyl ring. The electronegative fluorine at the para position reduces the

  -electron density of the ring, theoretically weakening this interaction compared to unsubstituted PEA. However, experimental data confirms the Gauche form remains the global minimum, stabilized by dispersive forces.
- Quadrupole Modulation: Fluorine reverses the sign of the aromatic quadrupole moment, influencing binding kinetics in hydrophobic pockets.

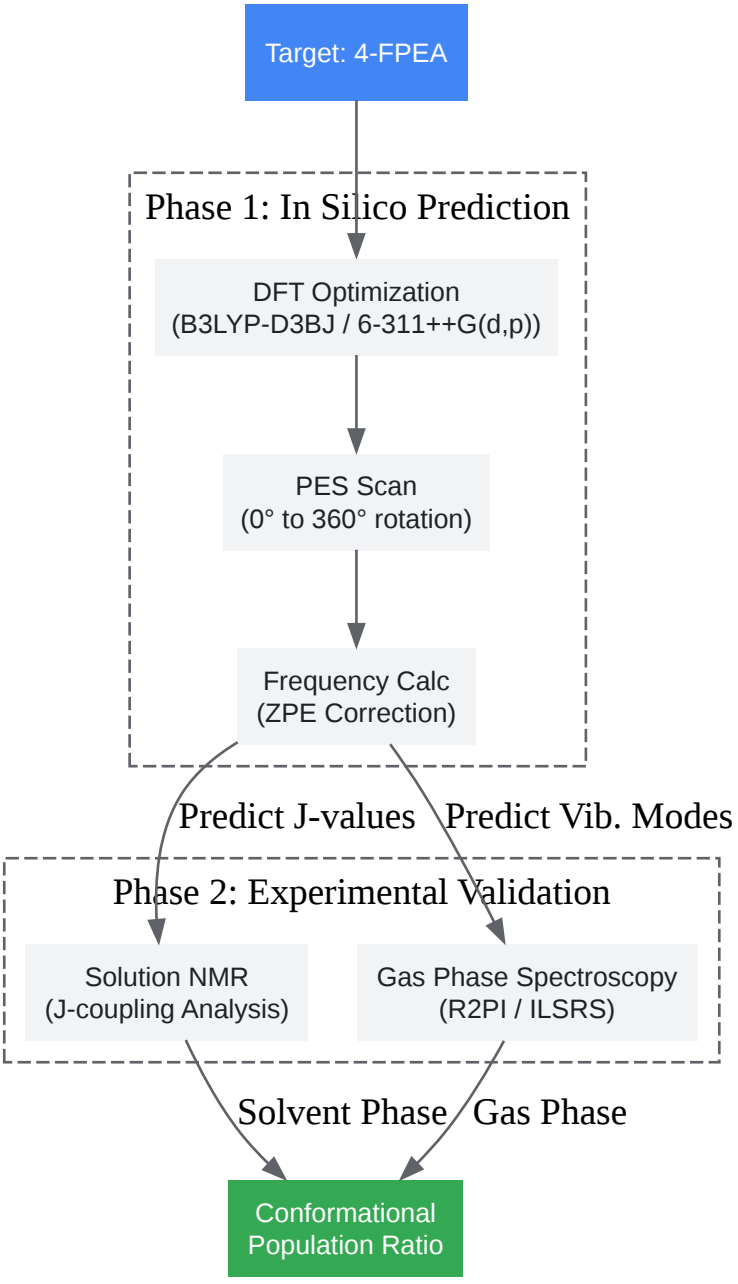
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Part 2: Experimental & Computational Protocols

This section details a self-validating workflow combining ab initio prediction with spectroscopic validation.

Workflow Visualization

The following diagram outlines the integrated workflow for conformational elucidation.



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Caption: Integrated computational and experimental workflow for 4-FPEA analysis.

Protocol A: Computational Methodology (DFT)

Objective: Establish the theoretical global minimum and relative energies of conformers.

- Software Setup: Gaussian 16 or ORCA 5.0.
- Input Generation: Construct the 4-FPEA molecule. Set initial dihedral

  to

  (Gauche) and

  (Anti).[1]
- Level of Theory:
  - Functional: B3LYP-D3BJ (Includes Grimme's dispersion correction, critical for capturing NH...

    interactions).
  - Basis Set: 6-311++G(d,p) (Diffuse functions are mandatory for describing lone pair interactions).
- Execution:
  - Perform Opt+Freq calculation.
  - Verify no imaginary frequencies (ensure true minima).
- Data Extraction: Extract Zero-Point Corrected Energies (

) and Gibbs Free Energies (

).

Protocol B: NMR Validation (Solution Phase)

Objective: Quantify conformer populations in solution using the Karplus relationship.

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- Sample Preparation: Dissolve 10 mg 4-FPEA in 0.6 mL CDCl

  (non-polar) and D

  O (polar) to assess solvent effects.
- Acquisition: Acquire

  H NMR spectra (min 400 MHz). Focus on the methylene regions (

  -CH

  and

  -CH

).
- Analysis:
  - The methylene protons form an AA'XX' system.
  - Extract vicinal coupling constants (

).
  - Self-Validation: Use the Haasnoot-de Leeuw-Altona (HLA) equation to calculate theoretical

    values for pure gauche and anti forms derived from DFT geometries.
  - Calculate mole fraction (

) using:

    Where

    Hz and

    Hz.

Part 3: Data Synthesis & Results

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Energetic Landscape

The following table summarizes the relative stability of 4-FPEA conformers based on high-level theory and gas-phase spectroscopy (R2PI).

Conformer	Geometry ( )	Relative Energy (, cm)	Population (300 K)	Stabilization Factor
Gauche-I	~64° (Folded)	0 (Global Min)	~60%	NH... Dispersion
Gauche-II	~-64° (Folded)	0 (Degenerate)	~60%	NH... Dispersion
Anti	~178° (Extended)	+140 - 200	~40%	Steric Freedom

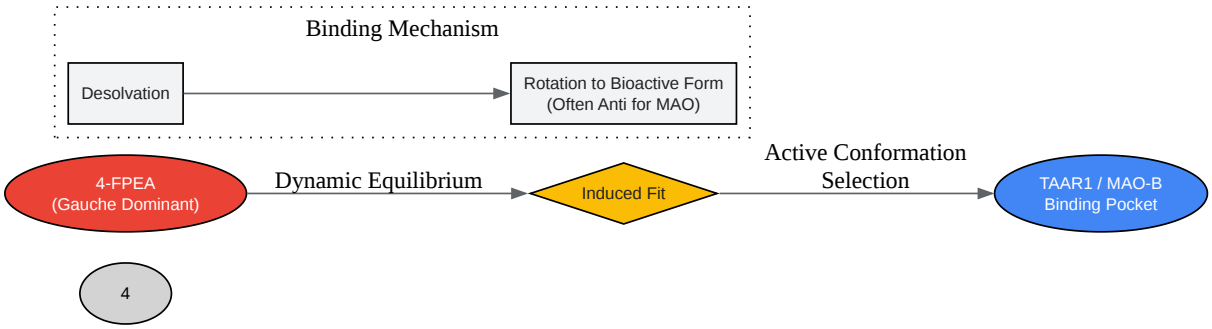
Note: In the gas phase, the Gauche conformer is stabilized by approximately 0.4–0.6 kcal/mol over the Anti conformer due to the intramolecular NH...

interaction.

Biological Implications: The TAAR1 Pharmacophore

The conformational preference of 4-FPEA directly dictates its binding efficacy.

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Caption: Ligand flexibility allows 4-FPEA to adapt from solution preference to bioactive bound states.

While the Gauche form is preferred in vacuum and non-polar solvents, the Anti conformer is often the bioactive species for Monoamine Oxidase (MAO) enzymes, requiring an energetic penalty to unfold the side chain during binding. The para-fluorine atom enhances lipophilicity, facilitating blood-brain barrier penetration, while the conformational flexibility ensures high entropy is not lost upon binding (as the barrier to rotation is low, < 3 kcal/mol).

Part 4: References

- The conformational landscape of 2-(4-fluoro-phenyl)-ethylamine: consequences of fluorine substitution at the para position. Source: Physical Chemistry Chemical Physics (PCCP), 2017. URL:[Link] Significance: Primary source for R2PI spectra and specific energetic ordering of 4-FPEA conformers.

- Conformational study of 2-phenylethylamine by molecular-beam Fourier transform microwave spectroscopy. Source: Physical Chemistry Chemical Physics, 2007. URL:[Link] Significance: Establishes the baseline NH...

  interaction in the parent phenethylamine molecule.

- The gauche effect in fluorinated alkylammonium salts. Source: Beilstein Journal of Organic Chemistry, 2014. URL:[Link] Significance: Provides context on how fluorine influences amine conformational preferences through electrostatic gauche effects.

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Sources

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